

2-Butenamide, 4-(dimethylamino)-(9CI): Proper Disposal Procedures

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Compound of Interest

Compound Name:	2-Butenamide,4-(dimethylamino)- (9CI)
CAS No.:	193404-79-4
Cat. No.:	B576083

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Executive Summary & Chemical Identification

Scope: This guide outlines the safe handling and disposal protocols for 2-Butenamide, 4-(dimethylamino)- (and its salts/derivatives). This compound is a reactive Michael acceptor commonly used as a synthetic intermediate (linker) in the manufacturing of covalent kinase inhibitors (e.g., Afatinib, Neratinib, Pelitinib).

Critical Safety Notice: Due to its electrophilic nature (α,β -unsaturated amide), this compound is a potential skin sensitizer and irritant. It is capable of covalently binding to biological thiols (cysteine residues).[1] Treat as a High Potency Active Pharmaceutical Ingredient (HPAPI) Intermediate.

Chemical Data Table

Property	Detail
Chemical Name	2-Butenamide, 4-(dimethylamino)- (9CI)
Common Synonyms	4-(Dimethylamino)crotonamide; DMAC linker
Related CAS	848133-35-7 (Acid HCl salt); 257933-82-7 (Pelitinib parent)
Molecular Formula	C ₆ H ₁₂ N ₂ O
Functional Groups	Tertiary Amine (Basic), Acrylamide (Electrophilic)
Hazard Class	Irritant / Sensitizer (Derived from structure)
RCRA Status	Not specifically P/U listed; Characterize as D001 (if flammable solvent) or Non-Regulated Hazardous Waste (Toxic/Reactive)

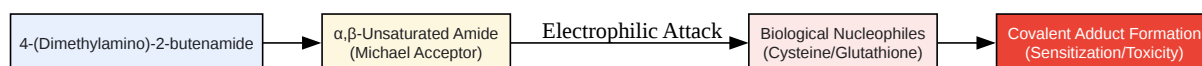
Hazard Assessment & Mechanism

To ensure safe disposal, one must understand why this chemical is hazardous.

Mechanistic Toxicology

The 4-(dimethylamino)-2-butenamide structure contains an α,β -unsaturated carbonyl system.

- Michael Addition: The β -carbon is electron-deficient and reacts with nucleophiles (like the thiol group of cysteine in proteins).
- Sensitization: This covalent modification can trigger immune responses, leading to allergic contact dermatitis.
- Neurotoxicity Risk: While less potent than unsubstituted acrylamide, dimethylamino analogs retain neurotoxic potential and should be handled with strict PPE.



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Figure 1: Mechanism of toxicity for acrylamide derivatives.

Pre-Disposal Waste Characterization

Before disposal, segregate the waste based on its physical state and mixture components.

Waste Stream Classification

Waste Type	Description	Disposal Path
Type A: Pure Solid	Expired or off-spec powder/crystals.	High-Temp Incineration
Type B: Liquid Mother Liquor	Reaction solvents containing the amine.	Organic Waste (Halogenated vs. Non-Halogenated)
Type C: Aqueous Waste	Water from extractions/washes.	Aqueous Hazardous Waste (Do NOT Drain)
Type D: Contaminated Solids	Gloves, weighing boats, paper towels.	Solid Hazardous Debris

Step-by-Step Disposal Protocols

Protocol 1: Solid Waste (Type A & D)

Objective: Complete destruction of the organic framework via incineration.

- Container: Use a wide-mouth HDPE or Glass jar with a screw-top lid.
- Labeling: Label as "Hazardous Waste - Toxic Solid." Explicitly list: "Contains 4-(dimethylamino)-2-butenamide."^[2]^[3]^[4]^[5]^[6]
- Bagging: Double-bag the primary container in a clear polyethylene bag (secondary containment) before placing it in the waste drum.
- Disposal: Ship to a TSD (Treatment, Storage, and Disposal Facility) approved for incineration.

- Note: Do not landfill. The amine group can leach, and the acrylamide moiety is mobile in soil.

Protocol 2: Liquid Waste (Type B)

Objective: Prevent polymerization and safe solvent destruction.

- Segregation: Determine if the solvent is Halogenated (DCM, Chloroform) or Non-Halogenated (Methanol, Ethyl Acetate).
- pH Check: If the waste is acidic, the amine will be protonated (ammonium salt), which is less volatile but still toxic. If basic, the free amine may have a fishy odor and higher volatility.
- Container: Approved safety can (steel or HDPE).
- Stabilization: If the waste contains high concentrations (>10%) of the acrylamide derivative, consider adding a stabilizer (e.g., MEHQ) if stored for long periods to prevent exothermic polymerization, although this is less likely than with unsubstituted acrylamide.

Protocol 3: Aqueous Waste (Type C)

Objective: Prevent aquatic toxicity.

- Collection: Collect all aqueous washes (even if they seem dilute). Acrylamide derivatives have high water solubility.
- Adjustment: Adjust pH to neutral (pH 6-8) to prevent corrosion of waste drums.
- Disposal: Label as "Aqueous Waste with Toxic Organics." Strictly prohibited from sanitary sewer disposal.

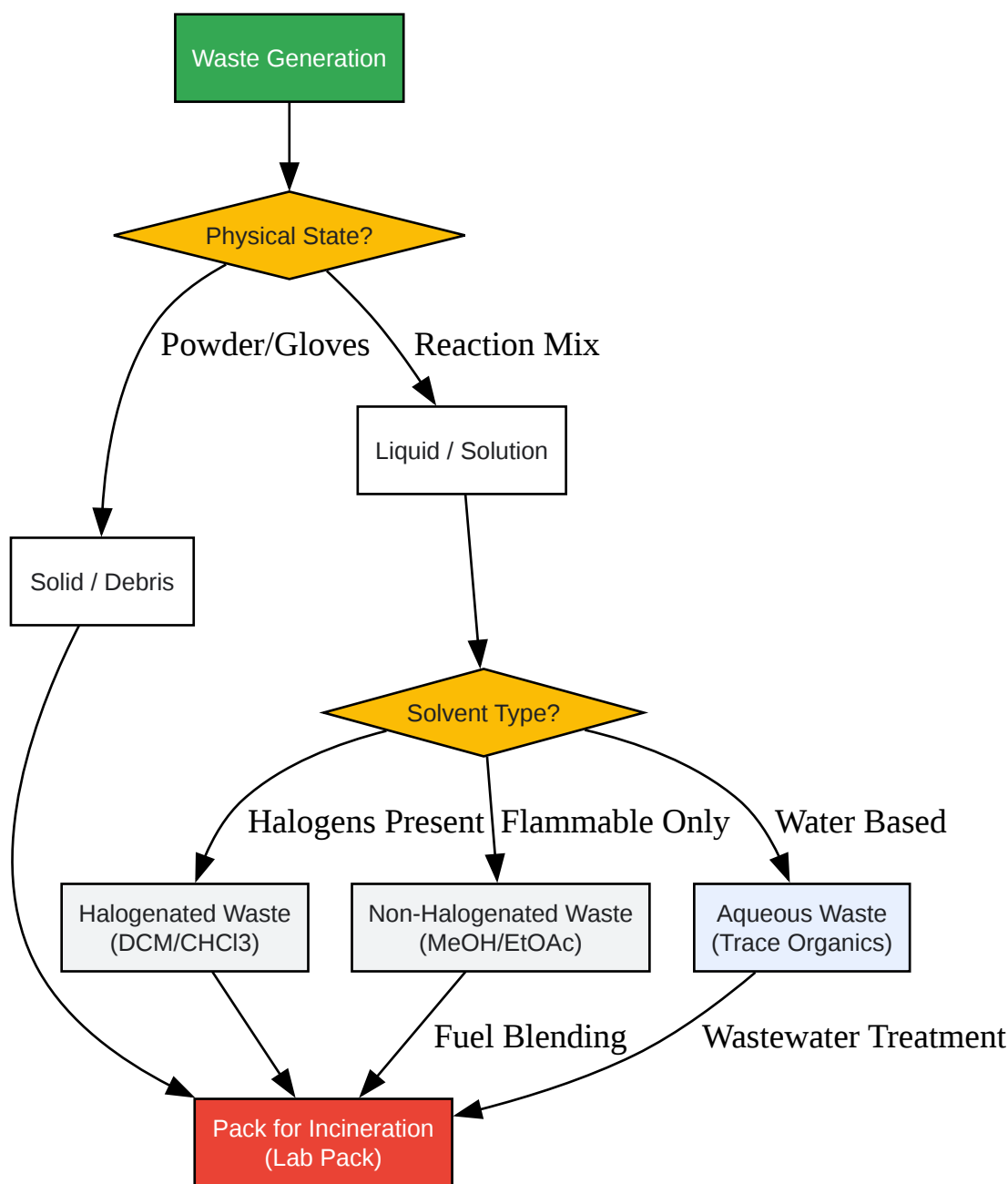
Emergency Procedures: Spills & Exposure

Spill Cleanup Workflow

PPE Required: Nitrile gloves (double gloved), Tyvek lab coat, Safety Goggles, N95 or P100 respirator (if powder).

- Isolate: Evacuate the immediate area (10 ft radius).

- Contain:
 - Liquids: Use vermiculite or polypropylene pads.
 - Solids: Cover with wet paper towels to prevent dust generation, then wipe up.
- Decontaminate: Scrub the surface with a mild acidic solution (e.g., 5% citric acid or dilute HCl) to protonate the amine, rendering it more water-soluble and easier to wipe away, followed by a soap and water wash.
- Disposal: Place all cleanup materials into "Type D" solid hazardous waste.



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Figure 2: Decision tree for segregating 4-(dimethylamino)-2-butenamide waste.

Regulatory Compliance (US Focus)

- RCRA Coding:
 - This specific isomer is not on the P or U lists (unlike Acrylamide U007).

- Determination: You must apply process knowledge. If the waste is ignitable (flash point <60°C due to solvents), apply D001. If it is corrosive (pH >12.5 or <2), apply D002.
- Best Practice: Even if "Non-Regulated" by strict listing, manage as Hazardous Waste due to toxicity.
- DOT Shipping (Pure Substance):
 - Likely classification: UN 3259, Amines, solid, corrosive, n.o.s. OR UN 2811, Toxic solids, organic, n.o.s. (Depends on specific LD50 data; default to Toxic/Corrosive if unknown).

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